

An In-depth Technical Guide to sec-Butyllithium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *sec-Butyllithium*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **sec-butyllithium** (sec-BuLi), a pivotal organolithium reagent in modern organic synthesis. It details its chemical and physical properties, safe handling protocols, and key applications, with a focus on providing actionable information for laboratory and development settings.

Core Properties and Identifiers

sec-Butyllithium is a secondary organolithium reagent known for its high reactivity and strong basicity, surpassing that of the more common n-butyllithium.^{[1][2]} Its chemical formula is C_4H_9Li , and it is systematically named (butan-2-yl)lithium.^{[1][3]} Commercially, it is typically available as a solution in hydrocarbon solvents such as cyclohexane or hexane.^{[4][5]}

Table 1: Chemical Identifiers for **sec-Butyllithium**

Identifier	Value
CAS Number	598-30-1[1][2][6][7][8]
Molecular Formula	C ₄ H ₉ Li[1][7]
IUPAC Name	(butan-2-yl)lithium[3]
Synonyms	s-BuLi, (1-Methylpropyl)lithium, Lithium-2-butanide[1][6][9]
EC Number	209-927-7[1][6][7]
Beilstein Registry No.	3587206[1][8]
UNII	5YV3GII1TB[1][7]

Table 2: Physical and Chemical Properties of **sec-Butyllithium**

Property	Value
Molecular Weight	64.06 g/mol [1][7][8]
Appearance	Colorless crystalline solid or clear, colorless to yellowish viscous liquid[1][4][7][10]
Density	Approximately 0.750 - 0.783 g/mL at 25 °C[3][5][7]
Structure	Forms tetramers in hydrocarbon solvents; exists in equilibrium between monomers and dimers in ethereal solvents.[1]
Storage Temperature	2-8°C[5][7]
Solubility	Reacts violently with water[3]; typically supplied in cyclohexane or hexane solutions.[4]

Chemical Reactivity and Stability

The carbon-lithium bond in **sec-butyllithium** is highly polarized, making the secondary carbon atom strongly basic and nucleophilic.[1][9] It is significantly more basic and sterically hindered

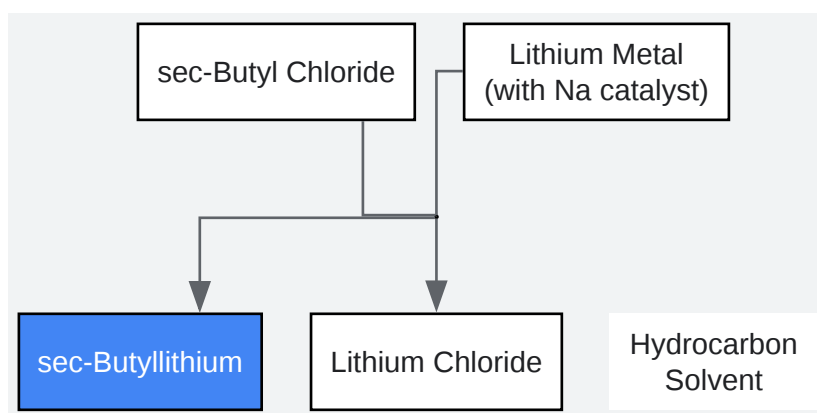
than n-butyllithium, which allows it to deprotonate particularly weak carbon acids where n-BuLi is ineffective.[1][2][9]

This high reactivity necessitates careful handling. **sec-Butyllithium** solutions are pyrophoric, meaning they can ignite spontaneously upon contact with air.[6][10] They also react violently with water and other protic solvents.[3][11] Diethyl ether, a common solvent in organometallic chemistry, is attacked by sec-BuLi within minutes at room temperature, unlike solutions of n-BuLi which are stable.[1][9]

Solutions of **sec-butyllithium** are less stable than those of n-butyllithium, decomposing about 10 to 15 times faster under similar conditions.[4][10] Thermal decomposition yields lithium hydride (LiH), which is insoluble and precipitates out, and a mixture of butenes.[1][4] This degradation underscores the importance of proper storage and regular titration to determine the active concentration.[4][12]

Synthesis and Major Applications

Industrially, **sec-butyllithium** is prepared through the reaction of sec-butyl chloride with a dispersion of lithium metal in a hydrocarbon solvent.[4][9] The presence of a catalytic amount of sodium (up to 2%) in the lithium metal is crucial for achieving a rapid reaction and minimizing coupling byproducts.[4]



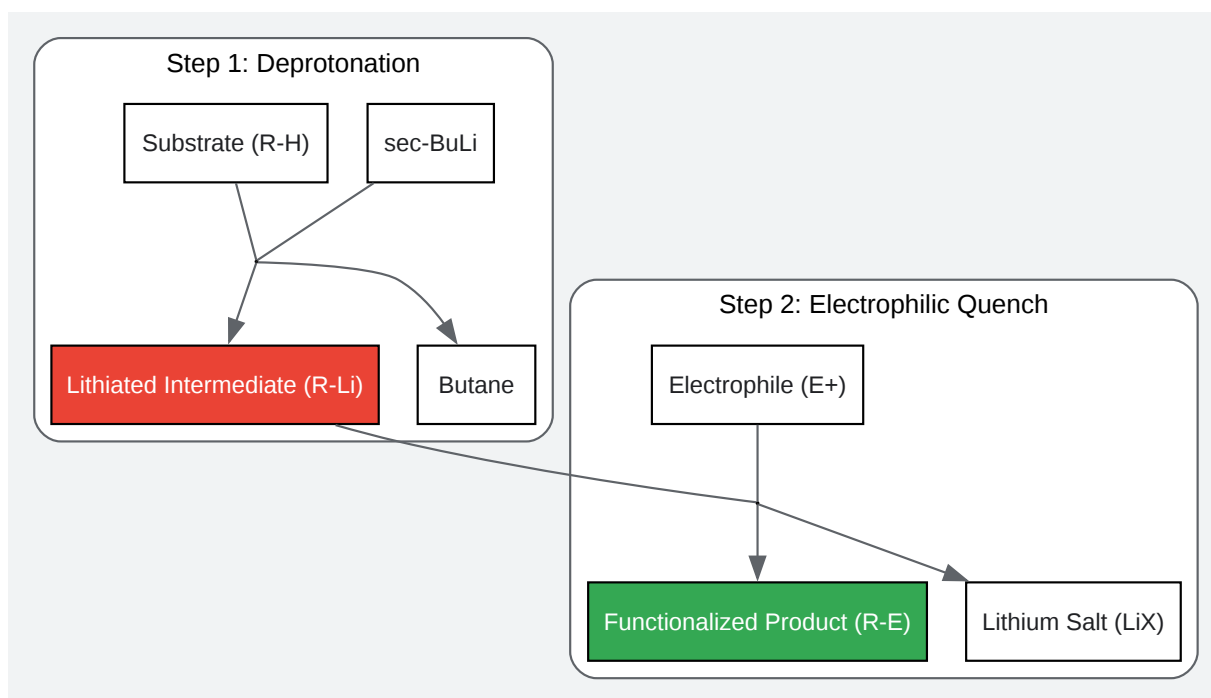
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Caption: Industrial synthesis of **sec-Butyllithium**.

sec-Butyllithium's primary role is as a powerful base for deprotonation and as a polymerization initiator.[2][4]

- Deprotonation: It is the reagent of choice for deprotonating very weak carbon acids and for generating specific organolithium intermediates. Its steric bulk can influence the regioselectivity of deprotonation.[2]
- Directed ortho-Metallation (DoM): It is frequently used in DoM reactions, where a functional group directs lithiation to the adjacent ortho position on an aromatic ring.[2]
- Anionic Polymerization: Its ability to initiate polymerization rapidly makes it a valuable catalyst in the synthesis of polymers.[4]
- Enantioselective Reactions: When combined with chiral ligands like sparteine, sec-BuLi can be used for enantioselective deprotonations.[1]

The general workflow for its use as a base involves the deprotonation of a substrate followed by quenching the resulting carbanion with a suitable electrophile.



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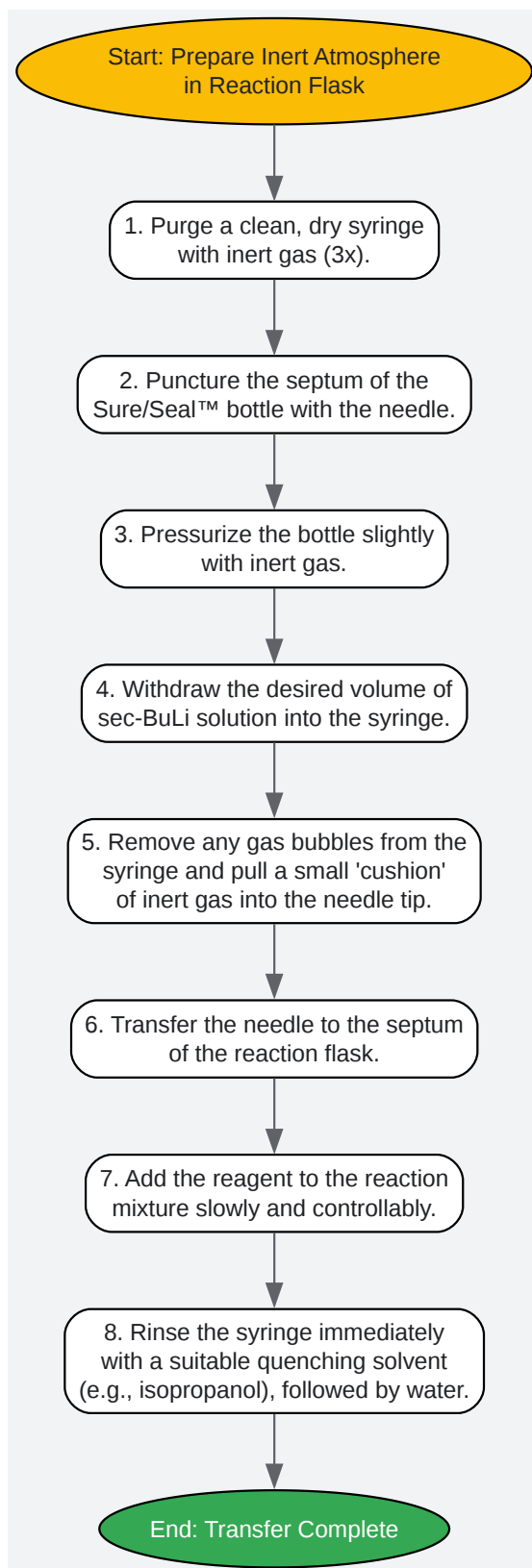
Caption: General reaction pathway for sec-BuLi mediated deprotonation.

Experimental Protocols: Handling and Storage

Due to its pyrophoric and water-reactive nature, **sec-butyllithium** must be handled with extreme care under an inert atmosphere (e.g., nitrogen or argon), typically within a glovebox or using Schlenk line techniques.[\[2\]](#)[\[11\]](#)

- Store containers in a dry, cool (2-8°C), and well-ventilated place, away from sources of ignition.[\[5\]](#)[\[11\]](#)[\[13\]](#)
- Keep containers tightly sealed.[\[11\]](#) Opened containers must be carefully resealed under an inert atmosphere to prevent leakage and contamination.[\[11\]](#)
- Handle and store under nitrogen, protecting from moisture at all times.[\[11\]](#)
- Commercially available Sure/Seal™ bottles are recommended for storage and dispensing, as they are designed to maintain an inert atmosphere over multiple uses.[\[8\]](#)[\[14\]](#)
- Body: A fire-resistant lab coat and appropriate protective clothing are mandatory.[\[13\]](#)[\[15\]](#)
- Hands: Use chemical-resistant gloves (e.g., nitrile). Always consult the glove manufacturer's resistance guide.[\[11\]](#)
- Eyes/Face: Wear safety goggles and a full-face shield, especially when there is a splash hazard.[\[11\]](#)[\[15\]](#)

Transferring **sec-butyllithium** from a storage bottle to a reaction vessel is a critical operation that must be performed meticulously to prevent exposure to air.






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Caption: Workflow for the safe transfer of **sec-Butyllithium** solution.

Safety and Hazard Information

sec-Butyllithium is a hazardous substance that poses significant risks if not handled correctly. It is extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[\[11\]](#)

Table 3: GHS Hazard Classification for **sec-Butyllithium**

Pictogram	GHS Code	Hazard Statement
	H250	Catches fire spontaneously if exposed to air. [3] [6] [10] [15]
	H260	In contact with water releases flammable gases which may ignite spontaneously. [3] [10] [15]
corrosive	H314	Causes severe skin burns and eye damage. [3]
	H304	May be fatal if swallowed and enters airways. [3]

Immediate and appropriate first aid is critical in the event of exposure.

- Skin Contact: Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[11\]](#)[\[16\]](#) Immerse the affected area in cool water or wrap in wet bandages.[\[15\]](#) Seek immediate medical attention.[\[11\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[16\]](#) Seek immediate medical attention.[\[15\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[11\]](#)[\[15\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[15\]](#) Aspiration of the material into the lungs can cause chemical pneumonitis and may be fatal.[\[16\]](#) Seek immediate medical attention.[\[15\]](#)

- Fire: In case of fire, do NOT use water. Use a Class D fire extinguisher (e.g., powdered soda ash, lime, or sand).[16]

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- To cite this document: BenchChem. [An In-depth Technical Guide to sec-Butyllithium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581126#sec-butyllithium-cas-number-and-properties]

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